Technical Guide: Biological Activity and Application of p16-Derived Peptide (84-103)

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Compound of Interest

Compound Name:	*[Ala92]-Peptide 6*
CAS No.:	*189064-08-2*
Cat. No.:	*B573502*

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Executive Summary

The p16-derived peptide (84-103) represents the minimal functional domain of the CDKN2A tumor suppressor protein (p16INK4a). This 20-amino acid fragment (DAAREGFLDTLVVLHRAGAR) functions as a potent allosteric inhibitor of Cyclin-Dependent Kinases 4 and 6 (CDK4/6). By mimicking the third ankyrin repeat of the full-length protein, it prevents the phosphorylation of the Retinoblastoma protein (Rb), thereby arresting the cell cycle in the G1 phase.

This guide provides a comprehensive technical analysis of the peptide's molecular architecture, biological activity profile, and validated experimental protocols for its application in oncology and cardiovascular research.

Part 1: Molecular Architecture & Mechanism of Action

Sequence and Structural Homology

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The peptide corresponds to residues 84–103 of the human p16INK4a protein.[1] This region is critical for the protein-protein interaction between p16 and CDK4/6.[2][3][4]

- Wild-Type Sequence:Asp-Ala-Ala-Arg-Glu-Gly-Phe-Leu-Asp-Thr-Leu-Val-Val-Leu-His-Arg-Ala-Gly-Ala-Arg
- One-Letter Code:DAAREGFLDTLVVLHRAGAR
- Molecular Weight: ~2123 Da (varies by counter-ion and modification)
- Key Variant ([Ala92]-p16): A synthetic derivative where Aspartic acid at position 92 is replaced by Alanine. This modification significantly enhances binding affinity and inhibitory potency (IC50 ~1.5 μM) compared to the wild-type fragment.

Mechanistic Pathway

The p16 (84-103) peptide functions via allosteric inhibition. Unlike ATP-competitive inhibitors (e.g., Palbociclib), this peptide binds to the CDK4/6 interface distinct from the ATP cleft, inducing a conformational change that distorts the cyclin-binding site.

- Binding: The peptide binds to the N-terminal lobe of CDK4/6.
- Disruption: It prevents the formation of the active CDK4-Cyclin D complex.
- Rb Protection: Consequently, the Retinoblastoma protein (Rb) remains hypophosphorylated.
- G1 Arrest: Hypophosphorylated Rb sequesters E2F transcription factors, preventing the transcription of S-phase genes (e.g., Cyclin E, DNA polymerase), arresting the cell in G1.

Visualization of Signaling Pathway

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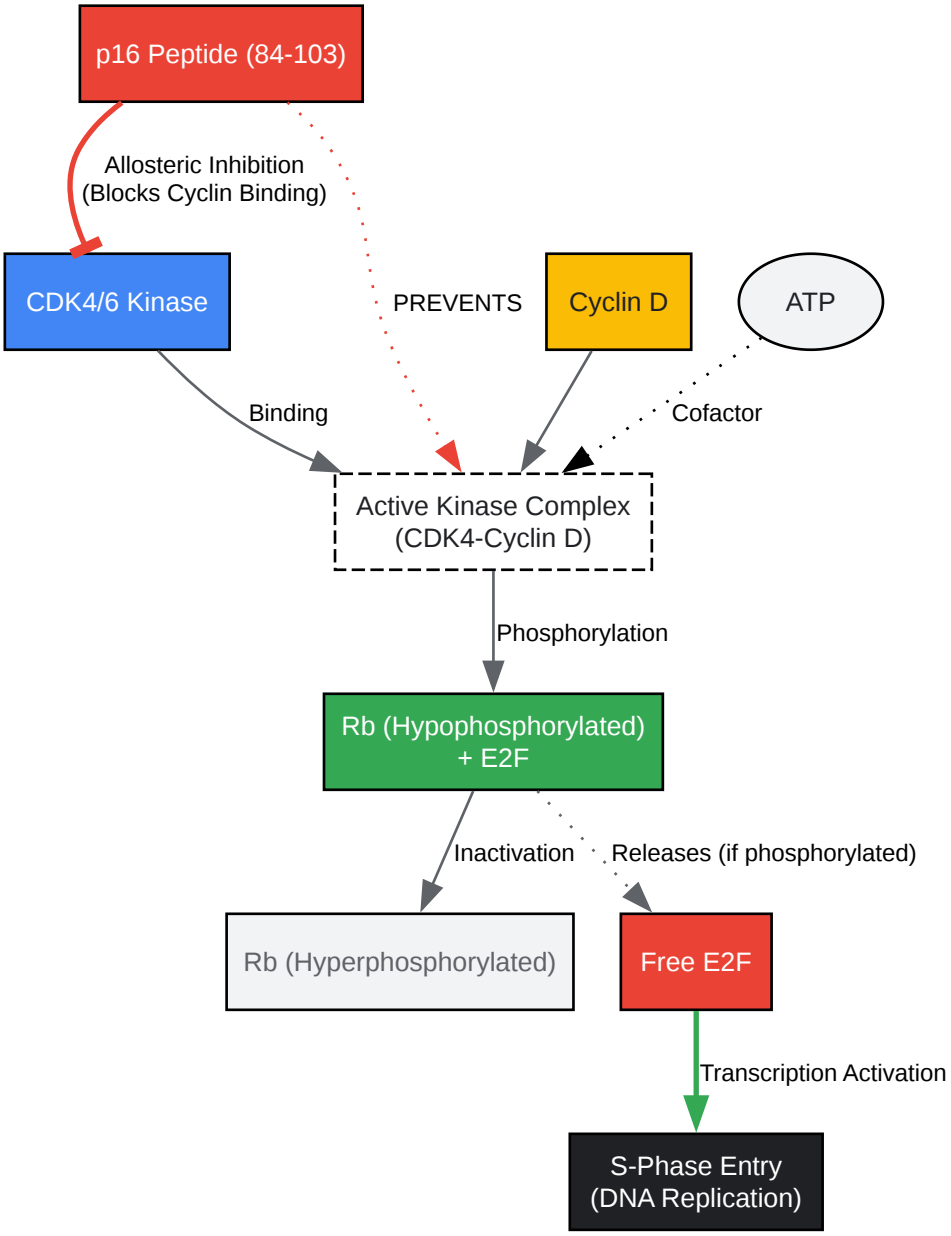

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Caption: Mechanism of p16 (84-103) induced G1 cell cycle arrest via CDK4/6 inhibition.

Part 2: Biological Activity Profile[4][5]

The biological utility of p16 (84-103) extends beyond basic oncology into vascular biology. The following table summarizes its activity across distinct physiological contexts.

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Application Area	Target Cell Type	Observed Biological Effect	Key Metric / IC50
Oncology	Pancreatic, Melanoma, Lung (NSCLC)	Induction of G1 cell cycle arrest; Restoration of senescence in p16-deficient cells.	IC50: ~1.5 μM (Kinase Assay) Effect: >50% growth inhibition at 20 μM (Cellular)
Vascular Biology	Vascular Smooth Muscle Cells (VSMC)	Inhibition of neointimal hyperplasia; Prevention of VSMC proliferation after stenting.	Mechanism: Downregulation of Rb phosphorylation via CDK4 blockade.[2][3][5]
Inflammation	Macrophages / VSMC	Mediates PPARα-induced anti-proliferative effects in atherosclerosis.	Pathway: PPARα p16 expression G1 Arrest.

Technical Challenge: Membrane Permeability

The native 84-103 sequence is hydrophilic and negatively charged, resulting in poor cellular uptake.

- Solution: For in vitro cellular assays or in vivo use, the peptide is almost invariably synthesized as a fusion with a Cell Penetrating Peptide (CPP) such as Penetratin (Antennapedia) or TAT.
- Trojan Peptide: A common construct is DAAREGFLDTLVVLHRAGAR-RQIKIWFQNRRMKWKK (p16-Penetratin).[6]

Part 3: Experimental Framework & Protocols

Peptide Reconstitution and Handling

- Solubility: The peptide is acidic. It may require a small amount of dilute NH4OH or basic buffer (pH > 7.5) to dissolve fully before diluting into PBS.

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- Storage: Lyophilized powder is stable at -20°C. Reconstituted aliquots must be stored at -80°C. Avoid freeze-thaw cycles.

Protocol: In Vitro CDK4/Cyclin D1 Kinase Assay

Objective: To quantify the inhibitory capacity (IC50) of the peptide against purified kinase complexes.[1]

Materials:

- Recombinant CDK4/Cyclin D1 complex.
- Substrate: Recombinant Rb fragment (C-terminal).
- ATP (radiolabeled [γ-32P] or fluorescent analog).
- p16 Peptide (84-103) and Scrambled Control Peptide.

Workflow:

- Preparation: Dilute CDK4/Cyclin D1 in Kinase Buffer (50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM DTT).
- Inhibition: Incubate Kinase with varying concentrations of p16 peptide (0.1 μM – 50 μM) for 15 minutes at 30°Cbefore adding ATP/Substrate. This pre-incubation is critical for allosteric inhibitors.
- Reaction: Add Rb substrate and ATP. Incubate for 30 minutes at 30°C.
- Termination: Stop reaction with SDS-PAGE loading buffer.
- Detection: Resolve via SDS-PAGE and quantify Rb phosphorylation (via autoradiography or Western blot using phospho-specific anti-Rb Ser780 antibodies).

Protocol: Cellular Proliferation Assay (MTT)

Objective: To validate biological activity in living cells (e.g., MCF-7 or VSMCs).

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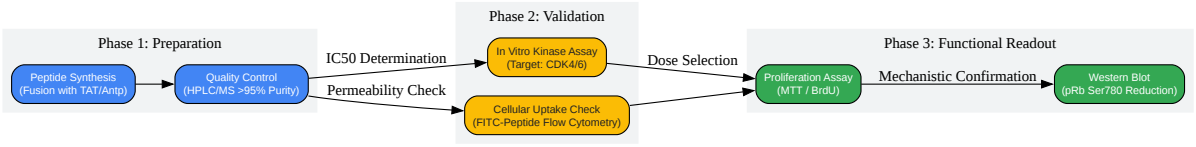
Critical Requirement: Use the Penetratin-fused or TAT-fused variant. The naked peptide will yield false negatives.

- Seeding: Seed cells (3,000 cells/well) in 96-well plates. Allow attachment (24h).
- Synchronization (Optional but Recommended): Starve cells in 0.1% FBS for 24h to synchronize in G0/G1.
- Treatment: Replace medium with complete medium containing p16-TAT peptide (10, 20, 40 µM).
  - Control A: Vehicle (PBS).
  - Control B: Scrambled-TAT peptide.
- Incubation: Incubate for 48–72 hours.
- Readout: Add MTT reagent (0.5 mg/mL), incubate 4h, dissolve formazan crystals in DMSO, and read absorbance at 570 nm.

Experimental Workflow Visualization



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Caption: Integrated workflow for synthesizing and validating p16-derived peptide activity.

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